

An In-depth Technical Guide to DL-O-Methylserine: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: *DL-O-Methylserine*

CAS No.: 19794-53-7

Cat. No.: B108039

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This guide provides a comprehensive technical overview of **DL-O-Methylserine**, a non-proteinogenic amino acid of significant interest to researchers, scientists, and professionals in drug development. We will delve into its fundamental chemical properties, explore a detailed synthesis protocol, and discuss its applications, particularly as a key building block in the development of novel therapeutics.

Introduction: The Significance of O-Methylated Amino Acids

In the landscape of medicinal chemistry and drug discovery, non-proteinogenic amino acids (NPAAs) represent a powerful tool for the design of peptide-based therapeutics with enhanced pharmacological properties.^{[1][2][3]} The substitution of natural amino acids with their modified counterparts, such as O-methylated derivatives, can profoundly influence a peptide's stability, bioavailability, and target specificity. **DL-O-Methylserine**, the subject of this guide, is one such NPAA that has garnered considerable attention for its role as a versatile synthetic intermediate. Its structure, featuring a methoxy group in place of the hydroxyl group of serine, offers unique

steric and electronic properties that chemists can leverage to construct complex and potent bioactive molecules.

Core Chemical and Physical Properties

A thorough understanding of the fundamental properties of **DL-O-Methylserine** is essential for its effective use in research and synthesis.

Chemical Structure and Formula

DL-O-Methylserine is a racemic mixture of the D- and L-enantiomers of 2-amino-3-methoxypropanoic acid.

- Chemical Formula: $C_4H_9NO_3$
- Molecular Weight: 119.12 g/mol
- CAS Number: 19794-53-7
- Synonyms: O-Methyl-DL-serine, 2-Amino-3-methoxypropanoic acid, DL-Serine(OMe), H-DL-Ser(Me)-OH

The structure of **DL-O-Methylserine** is characterized by a central chiral carbon atom bonded to an amine group, a carboxylic acid group, a hydrogen atom, and a methoxymethyl side chain.

Caption: Chemical structure of **DL-O-Methylserine**.

Physicochemical Properties

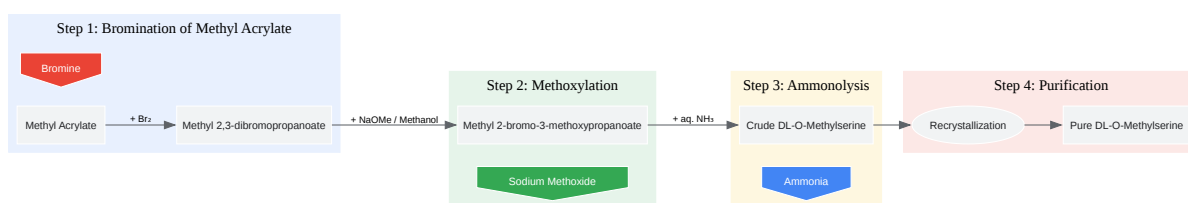
A summary of the key physicochemical properties of **DL-O-Methylserine** is presented in the table below.

Property	Value	Source(s)
Appearance	White to off-white powder	[4]
Melting Point	210-215 °C	MedchemExpress.com
Boiling Point	260.6 °C at 760 mmHg	MedchemExpress.com
Solubility	Soluble in water	MedchemExpress.com
pKa	Not explicitly found	
LogP	Not explicitly found	

Synthesis of DL-O-Methylserine

The synthesis of **DL-O-Methylserine** can be achieved through a multi-step process starting from readily available reagents. The following protocol is based on a method described in the patent literature, with detailed explanations to provide insight into the experimental choices.

Synthesis Workflow Overview



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Caption: Overall workflow for the synthesis of **DL-O-Methylserine**.

Detailed Experimental Protocol

Safety Precaution: This synthesis involves hazardous materials, including bromine and sodium methoxide. All steps should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Step 1: Synthesis of Methyl 2,3-dibromopropanoate

- **Rationale:** This step involves the electrophilic addition of bromine across the double bond of methyl acrylate to form the vicinal dibromide. The reaction is typically carried out in an inert solvent to control the reaction rate and temperature.
- **Procedure:**
 - In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve methyl acrylate (1.0 eq) in a suitable inert solvent (e.g., dichloromethane or carbon tetrachloride).
 - Cool the solution in an ice bath.
 - Slowly add a solution of bromine (1.05 eq) in the same solvent dropwise to the stirred solution. Maintain the temperature below 10 °C. The disappearance of the bromine color indicates the progress of the reaction.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours to ensure complete reaction.
 - Wash the reaction mixture with a saturated aqueous solution of sodium thiosulfate to remove any unreacted bromine, followed by a wash with brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain crude methyl 2,3-dibromopropanoate, which can be used in the next step without further purification.

Step 2: Synthesis of Methyl 2-bromo-3-methoxypropanoate

- **Rationale:** This step is a dehydrobromination followed by a nucleophilic substitution. Sodium methoxide acts as a base to eliminate HBr, forming an intermediate acrylate, which then undergoes a Michael addition with the methoxide ion to introduce the methoxy group.

- Procedure:
 - Prepare a solution of sodium methoxide in methanol by carefully adding sodium metal to anhydrous methanol under an inert atmosphere (e.g., nitrogen or argon) in a flask cooled in an ice bath. Alternatively, use commercially available sodium methoxide solution.
 - To this solution, add the crude methyl 2,3-dibromopropanoate (1.0 eq) dropwise at a controlled temperature (typically 0-5 °C).
 - After the addition, allow the reaction to stir at room temperature for several hours, monitoring the progress by thin-layer chromatography (TLC).
 - Once the reaction is complete, neutralize the mixture with a weak acid (e.g., acetic acid) and remove the methanol under reduced pressure.
 - Take up the residue in an organic solvent (e.g., ethyl acetate) and wash with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield crude methyl 2-bromo-3-methoxypropanoate.

Step 3: Ammonolysis to **DL-O-Methylserine**

- Rationale: This is a nucleophilic substitution reaction where ammonia displaces the bromide ion to form the amino group. The reaction is typically carried out in an aqueous solution of ammonia.
- Procedure:
 - To the crude methyl 2-bromo-3-methoxypropanoate (1.0 eq), add a concentrated aqueous solution of ammonia (a large excess).
 - Heat the mixture in a sealed pressure vessel at a temperature of 50-70 °C for several hours. The progress of the reaction can be monitored by TLC.
 - After the reaction is complete, cool the mixture to room temperature and remove the excess ammonia and water under reduced pressure.

Step 4: Purification by Recrystallization

- **Rationale:** Recrystallization is a technique used to purify solid compounds. The crude product is dissolved in a hot solvent in which it is highly soluble, and then the solution is cooled to induce crystallization, leaving impurities behind in the solvent.
- **Procedure:**
 - Dissolve the crude **DL-O-Methylserine** in a minimum amount of hot water or a mixture of ethanol and water.
 - If colored impurities are present, a small amount of activated charcoal can be added to the hot solution, followed by hot filtration to remove the charcoal.
 - Allow the solution to cool slowly to room temperature, and then place it in an ice bath to maximize crystal formation.
 - Collect the crystals by vacuum filtration and wash them with a small amount of cold solvent.
 - Dry the purified crystals under vacuum to obtain pure **DL-O-Methylserine**.

Analytical Characterization

The identity and purity of the synthesized **DL-O-Methylserine** should be confirmed using various analytical techniques.

Spectroscopic Data

- **¹H NMR (Proton Nuclear Magnetic Resonance):** The ¹H NMR spectrum of **DL-O-Methylserine** would be expected to show characteristic signals for the methoxy group protons (a singlet), the methylene protons adjacent to the methoxy group (a doublet of doublets), the alpha-proton (a triplet), and the amine and carboxylic acid protons (broad singlets, which may be exchangeable with D₂O).
- **¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):** The ¹³C NMR spectrum would display distinct peaks for the methoxy carbon, the methylene carbon, the alpha-carbon, and the carbonyl carbon of the carboxylic acid group.

- FTIR (Fourier-Transform Infrared) Spectroscopy: The IR spectrum of **DL-O-Methylserine** will exhibit characteristic absorption bands for the N-H stretching of the amine group, O-H stretching of the carboxylic acid, C=O stretching of the carbonyl group, and C-O stretching of the ether and carboxylic acid groups.
- Mass Spectrometry (MS): The mass spectrum will show the molecular ion peak (M⁺) or protonated molecular ion peak ([M+H]⁺) corresponding to the molecular weight of **DL-O-Methylserine** (119.12 g/mol).^[5] Fragmentation patterns can provide further structural information.

Purity Assessment

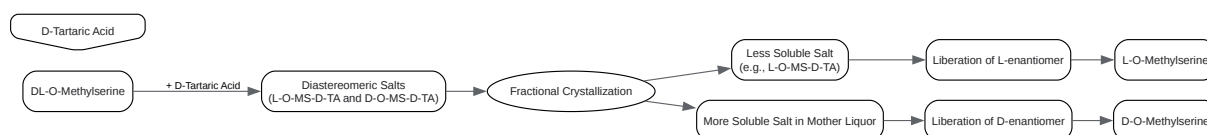
The purity of the final product can be assessed by techniques such as:

- Thin-Layer Chromatography (TLC): A single spot on a TLC plate developed in an appropriate solvent system indicates a high degree of purity.
- Melting Point Determination: A sharp melting point range close to the literature value is indicative of a pure compound.
- High-Performance Liquid Chromatography (HPLC): Chiral HPLC can be used to determine the enantiomeric purity of the resolved D- and L-isomers.

Chiral Resolution of DL-O-Methylserine

As **DL-O-Methylserine** is synthesized as a racemic mixture, separating the D- and L-enantiomers is often necessary for specific biological applications. A common method for this is through the formation of diastereomeric salts using a chiral resolving agent.

Resolution Workflow



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Caption: Workflow for the chiral resolution of **DL-O-Methylserine**.

Protocol for Chiral Resolution

- Rationale: D-tartaric acid is a readily available and inexpensive chiral resolving agent.^[6] It reacts with the racemic mixture of **DL-O-Methylserine** to form two diastereomeric salts. These salts have different physical properties, such as solubility, which allows for their separation by fractional crystallization.
- Procedure:
 - Dissolve **DL-O-Methylserine** (1.0 eq) in a suitable solvent, such as a mixture of water and acetic acid.
 - Add D-tartaric acid (0.5 eq) to the solution and heat gently to ensure complete dissolution.
 - Allow the solution to cool slowly to room temperature. The less soluble diastereomeric salt will crystallize out.
 - Collect the crystals by filtration and wash them with a small amount of cold solvent. This will yield one of the diastereomeric salts in high purity.
 - The mother liquor will be enriched in the other diastereomeric salt.
 - To liberate the free amino acid, dissolve the purified diastereomeric salt in water and adjust the pH to the isoelectric point of O-methylserine (around pH 6) using a suitable base (e.g., ammonium hydroxide). The enantiomerically pure O-methylserine will precipitate and can be collected by filtration.
 - The other enantiomer can be recovered from the mother liquor by a similar process.

Applications in Drug Development and Research

DL-O-Methylserine and its individual enantiomers are valuable building blocks in the synthesis of various pharmaceutical compounds.

Precursor for D-Serine Transporter Inhibitors

A primary application of O-methylserine is in the synthesis of inhibitors for the D-serine transporter.[1][3] D-serine is a co-agonist of the N-methyl-D-aspartate (NMDA) receptor, playing a crucial role in synaptic plasticity and neurotransmission.[7][8] Dysregulation of D-serine levels has been implicated in various neurological and psychiatric disorders, including schizophrenia and Alzheimer's disease.[1][8] Inhibitors of the D-serine transporter can modulate the concentration of D-serine at the synapse, offering a potential therapeutic strategy for these conditions.

Incorporation into Peptides and Peptidomimetics

The incorporation of O-methylated amino acids like O-methylserine into peptides can confer several advantageous properties:

- **Increased Proteolytic Stability:** The methyl group can sterically hinder the approach of proteases, thereby increasing the peptide's half-life in vivo.
- **Conformational Constraints:** The modified side chain can influence the peptide's secondary structure, potentially leading to a more favorable conformation for receptor binding.
- **Modified Lipophilicity:** The methoxy group can alter the overall lipophilicity of the peptide, which can affect its absorption, distribution, metabolism, and excretion (ADME) properties.

Conclusion

DL-O-Methylserine is a versatile and valuable non-proteinogenic amino acid with significant potential in drug discovery and development. Its synthesis, while requiring careful execution of a multi-step process, is achievable from common starting materials. The ability to resolve the racemic mixture into its individual enantiomers further enhances its utility, allowing for the stereospecific design of novel therapeutic agents. As our understanding of the role of modified amino acids in biological systems continues to grow, the importance of compounds like **DL-O-Methylserine** in the medicinal chemist's toolbox is set to increase.

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